

Celosin I: A Technical Guide on its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Celosin I**

Cat. No.: **B10857519**

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This document provides a comprehensive technical overview of **Celosin I**, an oleanane-type triterpenoid saponin isolated from the seeds of *Celosia argentea* L.[1][2] **Celosin I** has garnered scientific interest primarily for its significant hepatoprotective activities.[1][3][4] This guide details its chemical structure, physicochemical and biological properties, and the experimental protocols utilized for its study.

Chemical Structure and Identification

Celosin I is classified as a complex triterpenoid saponin.[1] Saponins are a class of glycosidic compounds characterized by a hydrophobic aglycone (sapogenin) linked to hydrophilic sugar moieties.[5][6] The specific structure of **Celosin I** has been elucidated through extensive spectroscopic analysis, including Infrared (IR) spectroscopy, 1D and 2D Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (ESI-MS, HR-ESI-MS).[3]

The systematic name for **Celosin I** is 3-O- β -D-glucuronopyranosyl-medicagenic acid 28-O- β -D-xylcopyranosyl-(1 \rightarrow 4)- α -L-rhamnopyranosyl-(1 \rightarrow 2)- β -D-fucopyranosyl ester.[3] This structure consists of a medicagenic acid aglycone linked to a glucuronic acid sugar at the C-3 position and a trisaccharide chain at the C-28 position.

Physicochemical Properties

The key physicochemical properties of **Celosin I** are summarized in the table below, providing essential data for experimental design and formulation.

Property	Value	References
CAS Number	1807732-38-2	[1][2][7][8]
Molecular Formula	C ₅₃ H ₈₂ O ₂₄	[2][7][8]
Molecular Weight	1103.20 g/mol	[2][7][8]
Purity	≥98% (by HPLC)	[7][8]
Appearance	Not specified (typically a white powder)	
Solubility	DMSO (100 mg/mL, requires sonication), Pyridine, Methanol, Ethanol.	[2][3]

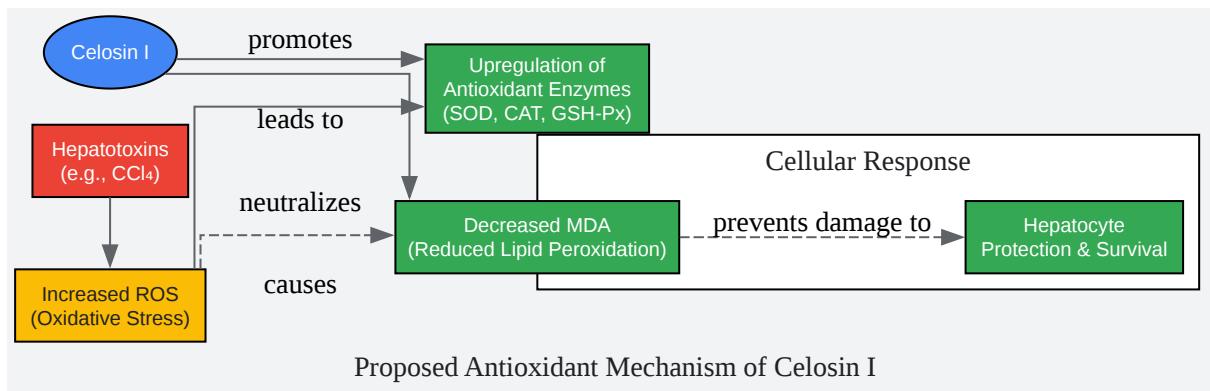
Biological Properties and Mechanism of Action

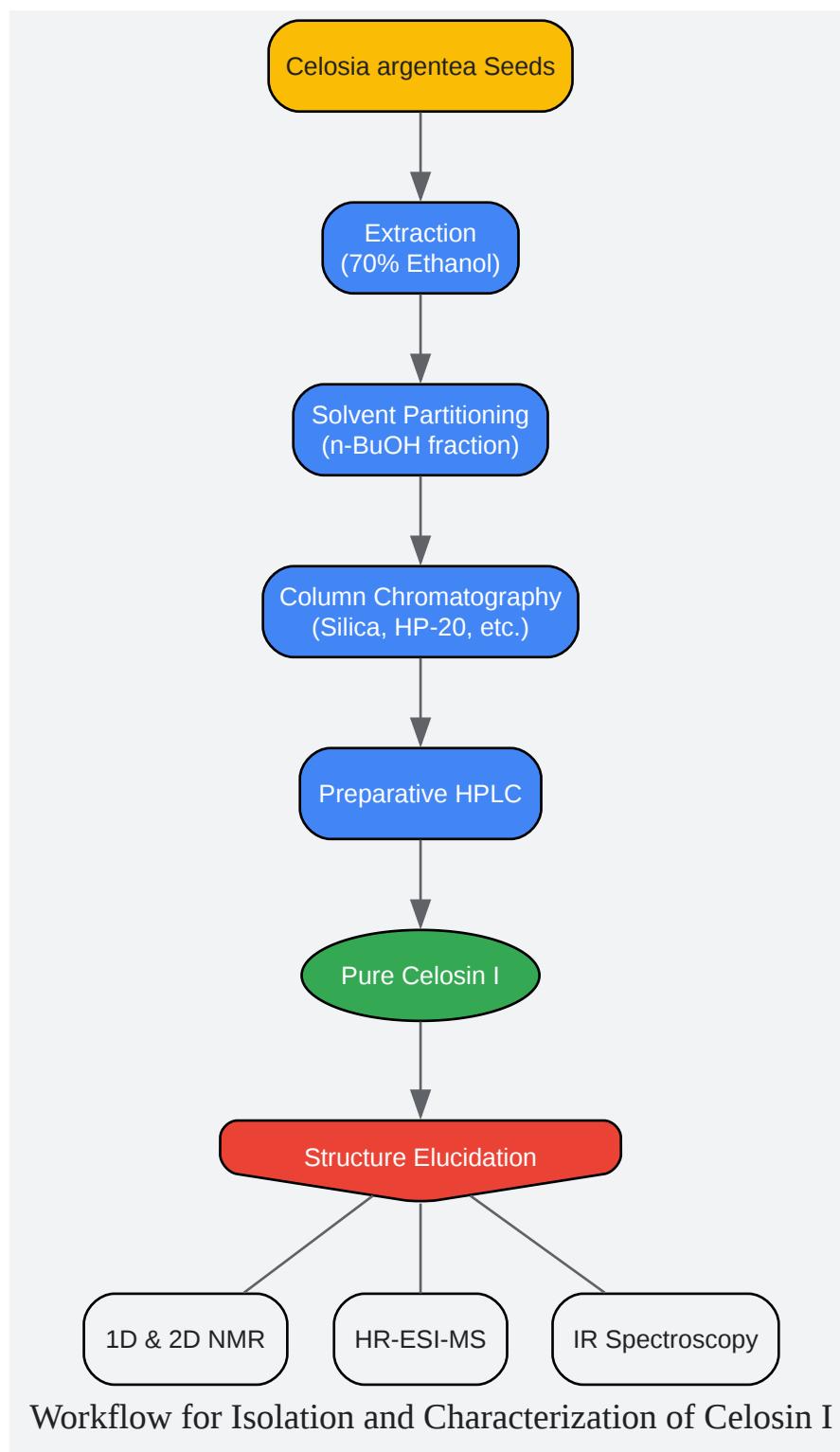
3.1. Source and Biological Class **Celosin I** is a natural product isolated from the seeds of *Celosia argentea* L., a plant belonging to the Amaranthaceae family.[1][3] It is considered a characteristic and active constituent of this plant, which has a history of use in traditional medicine.[9] As an oleanane-type triterpenoid saponin, it belongs to one of the most studied classes of saponins known for a wide range of pharmacological effects.[6]

3.2. Hepatoprotective Activity The most prominent biological activity of **Celosin I** is its significant hepatoprotective effect.[1] In vivo studies have demonstrated its ability to protect against liver injury in mice induced by toxins such as carbon tetrachloride (CCl₄) and N,N-dimethylformamide.[2][3][4] This protective action suggests potential therapeutic applications in the management of liver diseases.

3.3. Proposed Mechanism of Action While the precise signaling pathways are not fully elucidated, experimental evidence suggests that the hepatoprotective mechanism of **Celosin I** is linked to its antioxidant properties. Studies on related celosins show that they significantly decrease the levels of malondialdehyde (MDA), a marker of lipid peroxidation and oxidative stress.[9] Concurrently, they increase the activity of endogenous antioxidant enzymes,

including glutathione peroxidase (GSH-Px), catalase (CAT), and superoxide dismutase (SOD). [9] This suggests that **Celosin I** mitigates hepatotoxicity by reducing oxidative damage and bolstering the cell's natural antioxidant defenses.





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- To cite this document: BenchChem. [Celosin I: A Technical Guide on its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10857519#chemical-structure-and-properties-of-celosin-i>]

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